

# Personal protective equipment for handling MI-1061 Tfa

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MI-1061 Tfa

Cat. No.: B15564172

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## Essential Safety and Handling Guide for MI-1061 Tfa

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **MI-1061 Tfa**. The following procedures are designed to ensure the safe handling, use, and disposal of this potent MDM2 inhibitor.

**MI-1061 Tfa** is the trifluoroacetic acid (TFA) salt of MI-1061. While a specific Safety Data Sheet (SDS) for **MI-1061 Tfa** is not readily available, the handling precautions are largely dictated by the hazardous nature of Trifluoroacetic Acid, which is corrosive, toxic, and can cause severe skin burns and eye damage.<sup>[1][2]</sup> Additionally, as MI-1061 is a potent, biologically active compound that activates p53, appropriate precautions for handling a potent compound must be observed to avoid absorption and potential long-term health effects.<sup>[3][4][5]</sup>

## Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **MI-1061 Tfa**.

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles and a face shield are required. Standard safety glasses are not sufficient. Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.
Hand Protection	Appropriate chemical-resistant gloves must be worn. Employers should select gloves based on an evaluation of the performance characteristics relative to the tasks.
Respiratory Protection	A NIOSH-approved respirator is required if working outside of a certified chemical fume hood or if there is a risk of generating dusts or aerosols.
Protective Clothing	A lab coat, long pants, and closed-toe shoes are mandatory. For larger quantities or in case of a spill, chemical-resistant overalls and boots are recommended.

## Experimental Protocol: Safe Handling of MI-1061 Tfa

### 1. Preparation and Engineering Controls:

- All work with solid or concentrated solutions of **MI-1061 Tfa** must be conducted in a certified chemical fume hood to prevent inhalation of vapors or dust.
- Ensure a safety shower and eyewash station are readily accessible and have been recently tested.
- Prepare all necessary materials and equipment before handling the compound to minimize time spent in the fume hood.

### 2. Weighing and Reconstitution:

- When weighing the solid compound, use a balance inside the fume hood.

- To avoid generating dust, handle the solid carefully.
- When reconstituting, slowly add the solvent to the solid to prevent splashing. **MI-1061 Tfa** is often dissolved in DMSO for experimental use.

### 3. Experimental Use:

- Keep all containers of **MI-1061 Tfa** tightly sealed when not in use.
- Use appropriate labware (e.g., glass or compatible plastic) to prevent degradation or reaction with the container.
- Clearly label all solutions containing **MI-1061 Tfa** with the compound name, concentration, solvent, date, and appropriate hazard warnings.

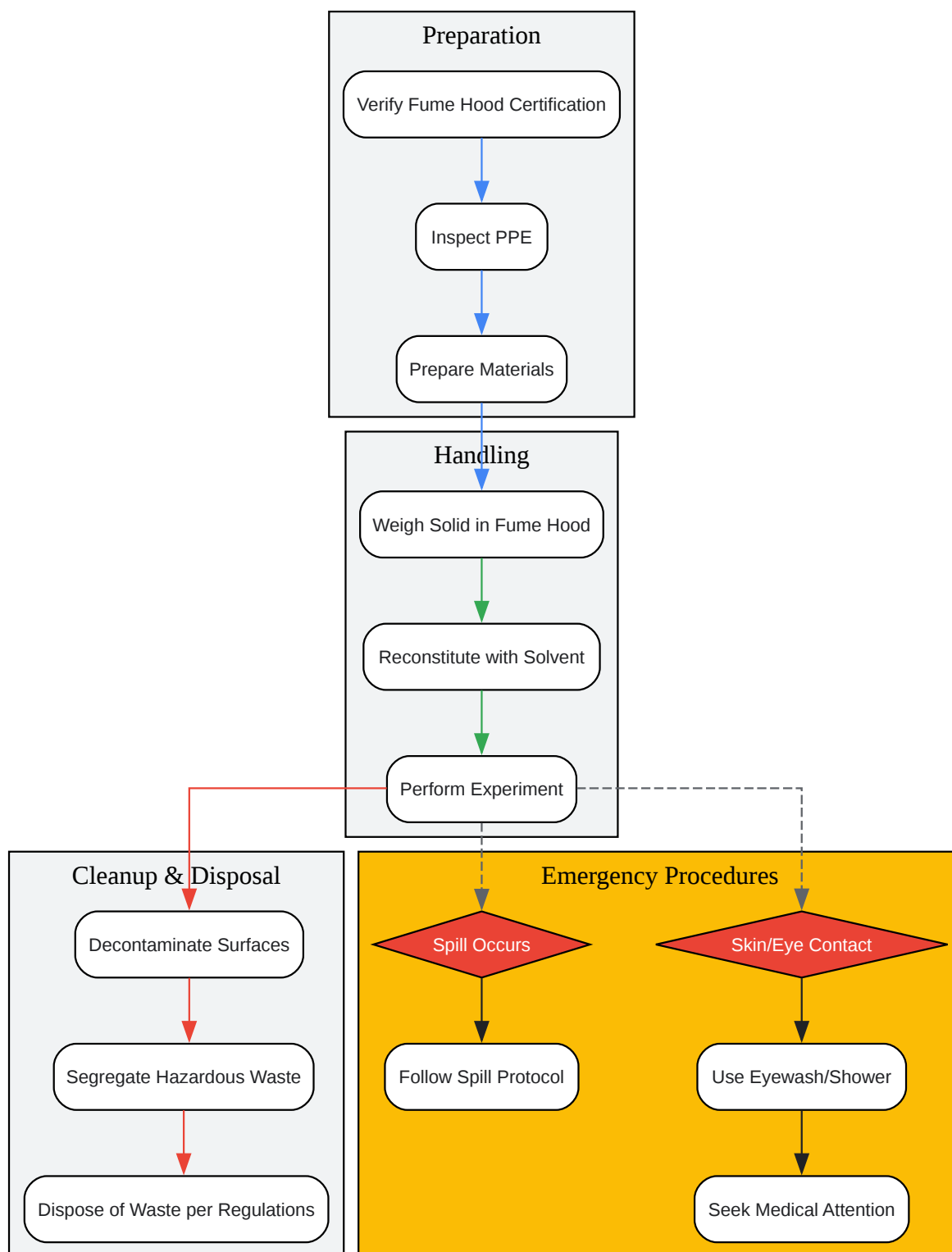
### 4. Spill and Emergency Procedures:

- In case of skin contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
- In case of eye contact, immediately flush the eyes with plenty of water for at least 15 minutes, also under the eyelids, and seek immediate medical attention.
- For a small spill, absorb the material with an inert, non-combustible absorbent (e.g., sand, earth) and place it in a sealed container for disposal.
- For a large spill, evacuate the area and contact your institution's environmental health and safety department.

### 5. Disposal Plan:

- All waste containing **MI-1061 Tfa**, including empty containers, contaminated PPE, and experimental waste, must be disposed of as hazardous chemical waste.
- Do not empty into drains, as Trifluoroacetic Acid can be harmful to aquatic organisms.
- Follow all local, state, and federal regulations for hazardous waste disposal.

## Workflow for Safe Handling of MI-1061 Tfa



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Caption: Logical workflow for the safe handling of **MI-1061 Tfa**.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)